Comparing geochemical properties of different lignite deposits

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	LIGNITE
Cat. No.:	B1179625

Get Quote

A Comparative Guide to the Geochemical Properties of **Lignite** Deposits

This guide provides an objective comparison of the geochemical properties of **lignite** from various global deposits, supported by experimental data and detailed methodologies. It is intended for researchers, scientists, and professionals in drug development and related fields who require an understanding of the composition and characteristics of this low-rank coal.
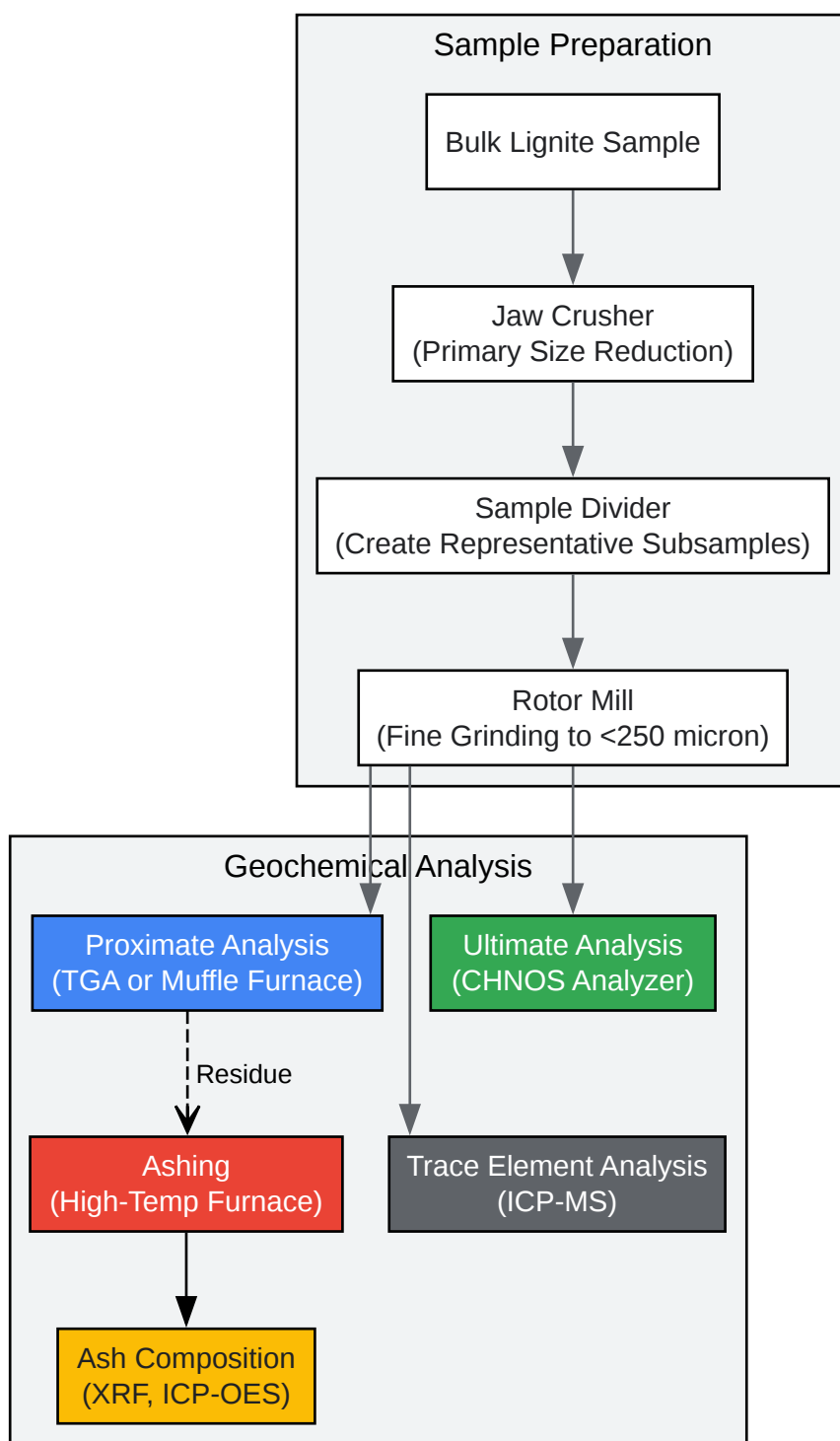
Comparative Geochemical Data

The geochemical properties of **lignite** vary significantly depending on the geological age, depositional environment, and vegetative source material.[1] These differences influence its potential for industrial applications, including power generation, gasification, and as a source of humic acids.[2][3] The following table summarizes key analytical data from several international **lignite** deposits.

Property	Basis	Nigeria (Ihioma)[2]	Nigeria (Umuhu-Okabia)[2]	Pakistan (Salt Range)[4]	India (Gujarat)[5]	Mongolia (BRC)[6]
Proximate Analysis (%)						
Moisture	Air-Dried	6.76	6.23	11.5	10.51	32.8
Volatile Matter	Air-Dried	49.60	51.20	35.6	42.15	29.3
Ash	Air-Dried	12.50	11.80	25.4	12.21	11.2
Fixed Carbon	Air-Dried	31.14	30.77	27.5	35.13	26.7
Ultimate Analysis (wt. %, daf)						
Carbon (C)	Dry Ash-Free	-	-	-	-	71.97[7]
Hydrogen (H)	Dry Ash-Free	7.13	7.27	-	-	4.52[7]
Nitrogen (N)	Dry Ash-Free	1.33	1.30	-	-	1.21[7]
Sulfur (S)	Dry Ash-Free	1.20	0.97	4.8	-	1.26[7]
Oxygen (O) (by difference)	Dry Ash-Free	5.46	5.83	-	-	21.04[7]
Calorific Value (MJ/kg)	As-Received	-	-	23.9	-	14.76

Note: Geochemical data can vary within a single deposit. The values presented are representative figures from the cited literature. daf = dry, ash-free basis.

Experimental Workflow

The comprehensive characterization of **lignite** involves a multi-step analytical workflow, from initial sample preparation to specific geochemical analyses. The following diagram illustrates the typical experimental sequence.

Sample Preparation

Bulk Lignite Sample

Jaw Crusher
(Primary Size Reduction)

Sample Divider
(Create Representative Subsamples)

Rotor Mill
(Fine Grinding to <250 micron)

Geochemical Analysis

Proximate Analysis
(TGA or Muffle Furnace)

Ultimate Analysis
(CHNOS Analyzer)

Residue

Ashing
(High-Temp Furnace)

Trace Element Analysis
(ICP-MS)

Ash Composition
(XRF, ICP-OES)

Click to download full resolution via product page

> ***Need Custom Synthesis?***
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email:* info@benchchem.com *or* Request Quote Online.

References

- 1. researchgate.net [researchgate.net]

- 2. rspublication.com [rspublication.com]

- 3. mdpi.com [mdpi.com]

- 4. researchgate.net [researchgate.net]

- 5. researchgate.net [researchgate.net]

- 6. thermalscience.rs [thermalscience.rs]

- 7. Study on Combustion Kinetic Characteristics of Lignite and Semi-coking Dust - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Comparing geochemical properties of different lignite deposits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179625#comparing-geochemical-properties-of-different-lignite-deposits]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Tech Support